

1-Iodo-5-fluoroisoquinoline: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 5-Fluoro-1-iodoisoquinoline

CAS No.: 1207448-31-4

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This guide provides an in-depth technical overview of 1-iodo-5-fluoroisoquinoline, a halogenated heterocyclic compound with significant potential in medicinal chemistry and drug discovery. While specific experimental data for this molecule is not extensively documented in public literature, this document, grounded in established chemical principles and data from analogous structures, offers a robust framework for researchers, scientists, and professionals in drug development. We will explore its fundamental molecular identifiers, propose a logical synthetic pathway, predict its physicochemical properties, and discuss its potential as a valuable scaffold in the design of novel therapeutics.

Molecular Identification and Physicochemical Properties

Accurate identification is paramount for any chemical entity in a research and development setting. For 1-iodo-5-fluoroisoquinoline, the universally recognized molecular identifiers are crucial for database searches, procurement, and regulatory documentation.

Identifier	Value
IUPAC Name	1-Iodo-5-fluoroisoquinoline
SMILES	<chem>C1=CC=C2C(=C1F)C=CN=C2I</chem>
InChIKey	QZJFNMMLWBCWQI-UHFFFAOYSA-N
Molecular Formula	C ₉ H ₅ FIN
Molecular Weight	273.05 g/mol
Predicted LogP	3.1
Predicted Hydrogen Bond Donors	0
Predicted Hydrogen Bond Acceptors	1
Predicted Rotatable Bonds	0

The predicted lipophilicity (LogP) suggests that 1-iodo-5-fluoroisoquinoline possesses good membrane permeability, a desirable characteristic for drug candidates. The absence of hydrogen bond donors and the presence of a single acceptor (the nitrogen atom in the isoquinoline ring) will influence its interaction with biological targets.

Caption: 2D structure of 1-iodo-5-fluoroisoquinoline.

Proposed Synthesis Pathway

While a specific, documented synthesis for 1-iodo-5-fluoroisoquinoline is not readily available, a plausible and efficient synthetic route can be designed based on established methodologies for the functionalization of the isoquinoline scaffold. A two-step approach starting from 5-fluoroisoquinoline is proposed.

Step 1: Synthesis of 5-Fluoroisoquinoline

The synthesis of the 5-fluoroisoquinoline precursor can be achieved through various established methods for constructing the isoquinoline ring system, such as the Pomeranz-Fritsch or Bischler-Napieralski reactions, starting from appropriately fluorinated precursors (e.g., 2-fluoro-6-methylbenzaldehyde).

Step 2: Regioselective Iodination of 5-Fluoroisoquinoline

The introduction of an iodine atom at the C1 position of the 5-fluoroisoquinoline can be achieved via an electrophilic iodination reaction. The isoquinoline nitrogen activates the C1 position towards electrophilic attack. A common and effective reagent for this transformation is N-Iodosuccinimide (NIS).^[1]

Experimental Protocol: Proposed Iodination of 5-Fluoroisoquinoline

- **Reaction Setup:** To a solution of 5-fluoroisoquinoline (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane or acetonitrile) in a round-bottom flask equipped with a magnetic stirrer, add N-Iodosuccinimide (1.1-1.5 eq).
- **Reaction Conditions:** The reaction mixture is stirred at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction mixture is quenched with an aqueous solution of sodium thiosulfate to remove any unreacted iodine. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The crude product is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the desired 1-iodo-5-fluoroisoquinoline.

Causality Behind Experimental Choices:

- **N-Iodosuccinimide (NIS):** NIS is chosen as the iodinating agent due to its mild nature and high regioselectivity for the C1 position of the isoquinoline ring, driven by the electronic activation from the ring nitrogen.
- **Aprotic Solvent:** An aprotic solvent is selected to avoid any unwanted side reactions with the reactive intermediates.
- **Aqueous Work-up with Sodium Thiosulfate:** This step is crucial for quenching the reaction and removing any residual iodine, which can interfere with the purification and stability of the final product.

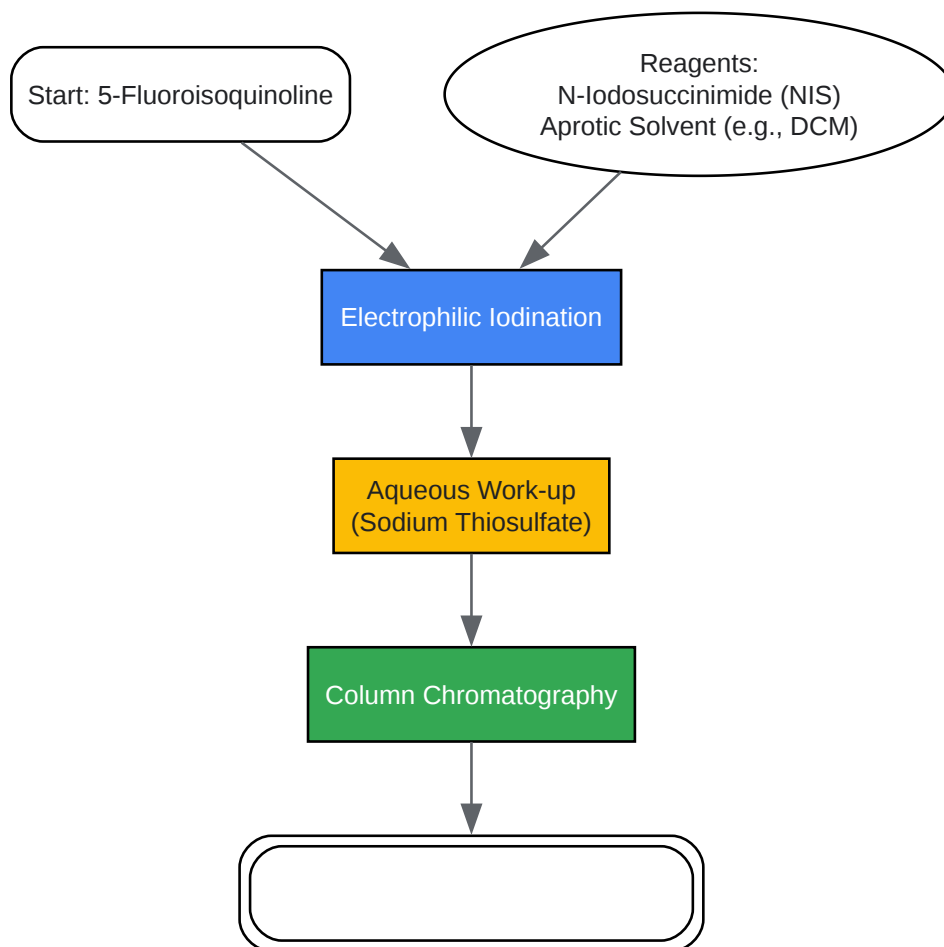


Figure 2: Proposed Synthetic Workflow for 1-Iodo-5-fluoroisoquinoline

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Caption: A logical workflow for the proposed synthesis.

Potential Applications in Drug Discovery

The isoquinoline scaffold is a well-established "privileged structure" in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates.[2][3] The introduction of halogen atoms, such as fluorine and iodine, can significantly modulate the physicochemical and pharmacological properties of these molecules.

The Role of Fluorine:

The fluorine atom at the 5-position is expected to influence the molecule's properties in several ways:

- **Metabolic Stability:** The strong carbon-fluorine bond can block metabolic oxidation at that position, thereby increasing the in vivo half-life of the drug.
- **Binding Affinity:** Fluorine can alter the electronic properties of the aromatic system, potentially enhancing binding interactions with target proteins through favorable electrostatic or dipole interactions.
- **Lipophilicity:** The introduction of fluorine generally increases lipophilicity, which can affect cell permeability and distribution.

The Role of Iodine:

The iodine atom at the 1-position offers unique opportunities for further chemical modification and therapeutic applications:

- **Synthetic Handle:** The carbon-iodine bond is susceptible to a variety of cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), allowing for the facile introduction of diverse functional groups to explore the structure-activity relationship (SAR).
- **Halogen Bonding:** Iodine is a strong halogen bond donor, which can lead to specific and strong interactions with electron-rich pockets in protein targets, thereby enhancing binding affinity and selectivity.
- **Bioisosteric Replacement:** In some contexts, an iodo-substituted aromatic ring can act as a bioisostere for other functional groups, offering a way to fine-tune the pharmacological profile of a lead compound.

Given these properties, 1-iodo-5-fluoroisoquinoline is a promising starting point for the development of novel therapeutics in areas where isoquinoline derivatives have already shown promise, such as:

- **Oncology:** Many isoquinoline-based compounds exhibit potent anticancer activity.

- Infectious Diseases: The isoquinoline scaffold is found in several antimicrobial and antiviral agents.[\[2\]](#)
- Neurodegenerative Diseases: Some isoquinoline derivatives have shown potential in the treatment of neurological disorders.[\[4\]](#)

Safety and Handling

As with any novel chemical entity, 1-iodo-5-fluoroisoquinoline should be handled with appropriate safety precautions in a laboratory setting. While specific toxicity data is unavailable, it is prudent to treat it as a potentially hazardous substance. Standard laboratory safety practices, including the use of personal protective equipment (gloves, safety glasses, and a lab coat) and working in a well-ventilated fume hood, are essential.

Conclusion

1-Iodo-5-fluoroisoquinoline represents a promising, yet underexplored, molecular scaffold for medicinal chemistry and drug discovery. Its unique combination of a privileged isoquinoline core with the distinct electronic and steric properties of fluorine and iodine offers a rich platform for the design of novel therapeutic agents. The proposed synthetic route provides a practical starting point for its preparation and subsequent derivatization. Further investigation into the biological activities of this compound and its analogs is warranted and holds the potential to unlock new avenues for the treatment of a wide range of diseases.

References

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